

A Comprehensive Technical Guide to 2-Fluoro-5-isobutylpyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Fluoro-5-isobutylpyridine

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Introduction

2-Fluoro-5-isobutylpyridine is a substituted pyridine derivative that holds significant interest in the fields of medicinal chemistry, agrochemicals, and materials science. The incorporation of a fluorine atom onto the pyridine ring, a common scaffold in numerous biologically active compounds, can profoundly influence the molecule's physicochemical and pharmacological properties. This guide provides an in-depth overview of the molecular characteristics, synthesis, and potential applications of **2-Fluoro-5-isobutylpyridine**, offering a valuable resource for professionals engaged in chemical research and development.

The strategic placement of a fluorine atom can enhance metabolic stability by blocking sites susceptible to oxidative metabolism, increase binding affinity to target proteins through favorable electrostatic interactions, and improve membrane permeability, thereby positively impacting a compound's pharmacokinetic profile. The isobutyl group, a lipophilic aliphatic moiety, further modulates the molecule's solubility and steric profile, making **2-Fluoro-5-isobutylpyridine** a versatile building block for the synthesis of novel chemical entities.

Physicochemical and Molecular Properties

2-Fluoro-5-isobutylpyridine, also known by its IUPAC name 5-Fluoro-2-isobutylpyridine, is characterized by the following molecular and physical properties.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ FN	[1]
Molecular Weight	153.20 g/mol	[1]
CAS Number	2384059-18-9	[1]
Canonical SMILES	<chem>CC(C)CC1=NC=C(F)C=C1</chem>	[1]
Predicted LogP	~2.8	Inferred from 4-fluoro-2-isobutylpyridine[2]
Boiling Point	Not available (Predicted to be similar to 2-isobutylpyridine: 110-111 °C @ 55 mmHg)	Based on data for 2-isobutylpyridine[3][4]
Density	Not available (Predicted to be slightly higher than 2-isobutylpyridine: ~0.9-1.0 g/mL)	Based on data for 2-isobutylpyridine[3][4]
Refractive Index	Not available (Predicted to be similar to 2-isobutylpyridine: ~1.48)	Based on data for 2-isobutylpyridine[3][4]

Synthesis and Manufacturing

While specific literature detailing a step-by-step synthesis of **2-Fluoro-5-isobutylpyridine** is not readily available, a plausible and efficient synthetic route can be proposed based on established organometallic cross-coupling reactions. The Suzuki-Miyaura coupling reaction is a powerful and widely used method for the formation of carbon-carbon bonds.

A logical synthetic approach would involve the palladium-catalyzed cross-coupling of a suitable halo-fluoropyridine with an isobutyl-boron reagent. For instance, the reaction of 2-chloro-5-

fluoropyridine with isobutylboronic acid or its pinacol ester in the presence of a palladium catalyst and a suitable base would yield the desired product.

Proposed Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is a representative example and may require optimization.

Materials:

- 2-Chloro-5-fluoropyridine
- Isobutylboronic acid pinacol ester
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane (anhydrous)
- Water (degassed)
- Standard laboratory glassware and inert atmosphere setup (e.g., Schlenk line)

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (argon or nitrogen), add 2-chloro-5-fluoropyridine (1.0 eq), isobutylboronic acid pinacol ester (1.2 eq), and potassium carbonate (3.0 eq).
- Add palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq) to the flask.
- Add a 4:1 mixture of anhydrous 1,4-dioxane and degassed water to the flask.
- Heat the reaction mixture to 80-100 °C and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry

(GC-MS).

- Upon completion, cool the reaction mixture to room temperature and quench with water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain **2-Fluoro-5-isobutylpyridine**.

Caption: Proposed Suzuki-Miyaura coupling workflow for the synthesis of **2-Fluoro-5-isobutylpyridine**.

Spectroscopic Characterization

The structural elucidation of **2-Fluoro-5-isobutylpyridine** relies on standard spectroscopic techniques. While experimental spectra are not widely published, the expected ^1H NMR, ^{13}C NMR, and ^{19}F NMR spectral data can be predicted based on the analysis of similar structures.

Predicted ^1H NMR Spectrum (400 MHz, CDCl_3)

- δ 8.2-8.3 ppm (d, 1H): Proton on the pyridine ring ortho to the fluorine atom.
- δ 7.3-7.4 ppm (dd, 1H): Proton on the pyridine ring meta to both the fluorine and the isobutyl group.
- δ 7.1-7.2 ppm (dd, 1H): Proton on the pyridine ring ortho to the isobutyl group.
- δ 2.6-2.7 ppm (d, 2H): Methylene protons ($-\text{CH}_2-$) of the isobutyl group.
- δ 2.0-2.2 ppm (m, 1H): Methine proton ($-\text{CH}-$) of the isobutyl group.
- δ 0.9-1.0 ppm (d, 6H): Methyl protons ($-\text{CH}_3$) of the isobutyl group.

Predicted ^{13}C NMR Spectrum (101 MHz, CDCl_3)

- δ ~160 ppm (d, JCF \approx 240 Hz): Carbon atom attached to fluorine.

- δ ~158 ppm: Quaternary carbon of the pyridine ring attached to the isobutyl group.
- δ ~145 ppm (d, JCF \approx 15 Hz): Pyridine ring carbon ortho to fluorine.
- δ ~125 ppm (d, JCF \approx 20 Hz): Pyridine ring carbon meta to fluorine.
- δ ~122 ppm: Pyridine ring carbon ortho to the isobutyl group.
- δ ~45 ppm: Methylene carbon (-CH₂-) of the isobutyl group.
- δ ~29 ppm: Methine carbon (-CH-) of the isobutyl group.
- δ ~22 ppm: Methyl carbons (-CH₃) of the isobutyl group.

Predicted ¹⁹F NMR Spectrum

- A singlet is expected in the typical range for aryl fluorides, likely between -110 and -130 ppm.

Chemical Reactivity and Applications

The chemical reactivity of **2-Fluoro-5-isobutylpyridine** is dictated by the electronic properties of the fluorinated pyridine ring and the isobutyl substituent. The fluorine atom at the 5-position acts as a weak deactivating group for electrophilic aromatic substitution and influences the basicity of the pyridine nitrogen.

The true synthetic utility of this compound lies in its role as a versatile intermediate. The commercial availability of derivatives such as 5-fluoro-2-isobutyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridine strongly indicates its use in Suzuki-Miyaura cross-coupling reactions to introduce the 2-isobutyl-5-fluoropyridinyl moiety into more complex molecules.^[5] This is a common strategy in drug discovery for the synthesis of libraries of compounds for biological screening.

Potential Applications:

- Medicinal Chemistry: Fluorinated pyridines are key components in many pharmaceuticals.^[6] The 2-isobutyl-5-fluoropyridine scaffold can be incorporated into lead compounds to enhance their metabolic stability, cell permeability, and target-binding affinity.

- Agrochemicals: Substituted pyridines are prevalent in modern fungicides and insecticides.[7] The unique substitution pattern of **2-Fluoro-5-isobutylpyridine** makes it a candidate for the development of new crop protection agents.
- Materials Science: Pyridine derivatives are used as ligands in catalysis and in the synthesis of organic light-emitting diodes (OLEDs). The electronic properties imparted by the fluorine and isobutyl groups could be exploited in the design of novel materials with specific electronic or optical properties.[2]

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Fluoro-5-isobutylpyridine** is not widely available. However, based on the data for structurally related compounds such as 2-fluoropyridine, the following precautions should be taken:

- Hazards: Assumed to be a flammable liquid and vapor. May be harmful if swallowed, in contact with skin, or if inhaled. Expected to cause skin and serious eye irritation, and may cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection. Use in a well-ventilated area, preferably in a fume hood.
- Handling: Keep away from heat, sparks, open flames, and hot surfaces. Take precautionary measures against static discharge.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

Conclusion

2-Fluoro-5-isobutylpyridine is a valuable chemical intermediate with significant potential in various areas of chemical research and development. Its synthesis can be achieved through modern cross-coupling methodologies, and its unique combination of a fluorinated pyridine core with a lipophilic isobutyl group makes it an attractive building block for the design of new molecules with tailored properties. As the demand for novel pharmaceuticals, agrochemicals, and advanced materials continues to grow, the utility of such specialized building blocks is expected to increase, making a thorough understanding of their properties and synthesis essential for the modern researcher.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Fluoro-5-isobutylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13679083/docs#a-comprehensive-technical-guide-to-2-fluoro-5-isobutylpyridine>]

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